

Oleic acid-d9 CAS number and molecular weight

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Compound of Interest

Compound Name: Oleic acid-d9

Cat. No.: B13708058

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In-Depth Technical Data: Oleic Acid-d9

This document provides core technical specifications for the deuterated form of oleic acid, **Oleic acid-d9**. The information is intended for researchers, scientists, and professionals in drug development who require precise data for experimental design, analysis, and formulation.

Quantitative Data Summary

The key quantitative identifiers and properties of **Oleic acid-d9** are summarized in the table below. This data is essential for accurate measurement and modeling in research applications.

Parameter	Value	Citations
CAS Number	1809227-37-9	[1]
2687960-84-3	[2]	
Molecular Weight	~291.52 g/mol	[1]
Molecular Formula	C ₁₈ H ₂₅ D ₉ O ₂	[3][4]
Exact Mass	291.3124	[2]

Note: Minor variations in molecular weight may be reported due to different calculation methods.[1][3][4]

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References

- 1. d9-cis-Oleic acid | C₁₈H₃₄O₂ | CID 129828958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- 3. avantiresearch.com [avantiresearch.com]
- 4. Avanti Polar Lipids (15,15,16,16,17,17,18,18,18-d9)oleic acid, 1809227-37-9, | Fisher Scientific [fishersci.com]
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Address: 3281 E Guasti Rd

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